

Navigating IOX1: A Technical Guide to Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: *IOX1*

Cat. No.: *B1672091*

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This guide provides researchers, scientists, and drug development professionals with essential information on the solubility of **IOX1**, a potent broad-spectrum inhibitor of 2-oxoglutarate (2OG)-dependent oxygenases, including Jumonji C (JmjC) domain-containing histone demethylases.^{[1][2][3]} It offers detailed protocols for preparing stock solutions and troubleshooting common issues, particularly precipitation in cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is **IOX1** and what is its mechanism of action?

IOX1 (5-carboxy-8-hydroxyquinoline) is a cell-permeable, broad-spectrum inhibitor of 2OG oxygenases.^{[1][4]} It functions by competing with 2-oxoglutarate, a key cofactor for these enzymes. **IOX1** has been shown to inhibit various JmjC histone demethylases (KDMs), such as KDM2, KDM3, KDM4, and KDM6, which are involved in regulating gene expression through the removal of methyl groups from histone proteins.^{[2][3]} By inhibiting these enzymes, **IOX1** can modulate chromatin accessibility and gene transcription, impacting various cellular processes.^{[5][6]} It has been utilized in research to study its effects on cancer tumorigenesis, such as in colorectal cancer by suppressing the Wnt/ β -catenin signaling pathway, and to enhance the radiosensitivity of non-small cell lung cancer.^{[5][6]}

Q2: In which solvents is **IOX1** soluble?

The solubility of **IOX1** can vary between suppliers and batches. It is highly soluble in dimethyl sulfoxide (DMSO).^{[1][7]} Reports indicate that it is practically insoluble in water and ethanol.^[1] For in vivo studies, specific formulations using a combination of solvents like DMSO, PEG300, Tween-80, and saline or corn oil are recommended.^{[1][2][3]}

Q3: I am observing precipitation when I add my **IOX1** stock solution to my cell culture medium. What is causing this?

This is a common issue encountered with hydrophobic compounds like **IOX1**.^[8] The primary reason for precipitation is the low aqueous solubility of **IOX1**.^[8] When a concentrated stock solution in DMSO is diluted into the aqueous environment of cell culture media, the **IOX1** can fall out of solution.^{[8][9]} Other contributing factors can include the final concentration of **IOX1**, the concentration of DMSO in the final culture medium, improper mixing techniques, and interactions with components in the serum.^[8]

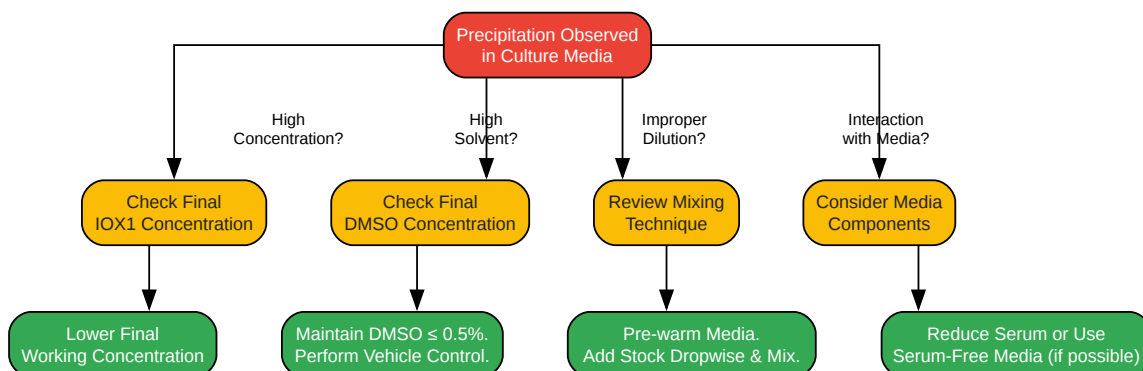
Q4: What are the recommended storage conditions for **IOX1** powder and stock solutions?

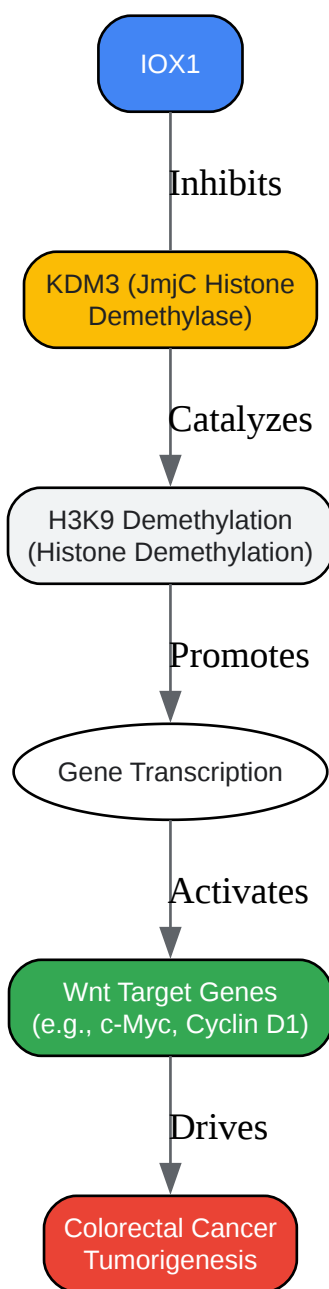
- Powder: Store at -20°C for up to 3 years.^[7]
- Stock Solutions (in DMSO): Aliquot and store at -80°C for up to 1 year, or at -20°C for up to 6 months.^{[2][7]} It is advisable to avoid repeated freeze-thaw cycles.^{[1][7]}

Troubleshooting Guide

Issue: Precipitate Formation in Cell Culture Media

This troubleshooting guide provides a logical workflow to diagnose and resolve issues with **IOX1** precipitation.





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